

molar mass calculation of $\text{Bi}_2(\text{SO}_4)_3$

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Compound of Interest

Compound Name: *Bismuth sulfate*

Cat. No.: *B1584915*

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An In-depth Guide to the Molar Mass Calculation of Bismuth(III) Sulfate ($\text{Bi}_2(\text{SO}_4)_3$)

This technical guide provides a detailed methodology for the calculation of the molar mass of Bismuth(III) Sulfate. The intended audience includes researchers, scientists, and professionals in drug development who require precise molar mass values for experimental accuracy.

Core Principles

The molar mass of a chemical compound is the sum of the atomic masses of its constituent atoms. To calculate the molar mass of Bismuth(III) Sulfate ($\text{Bi}_2(\text{SO}_4)_3$), the atomic masses of Bismuth (Bi), Sulfur (S), and Oxygen (O) are required.

Experimental Protocols: Determination of Atomic Masses

The atomic masses used in this calculation are based on standardized values determined through techniques such as mass spectrometry. These values represent the weighted average of the masses of the naturally occurring isotopes of each element.

- Bismuth (Bi): The standard atomic weight of Bismuth is determined by its single stable isotope, ^{209}Bi .^[1]
- Sulfur (S): The atomic mass of sulfur is a weighted average of its stable isotopes.^{[2][3]}
- Oxygen (O): Similarly, the atomic mass of oxygen is a weighted average of its stable isotopes.^{[4][5]}

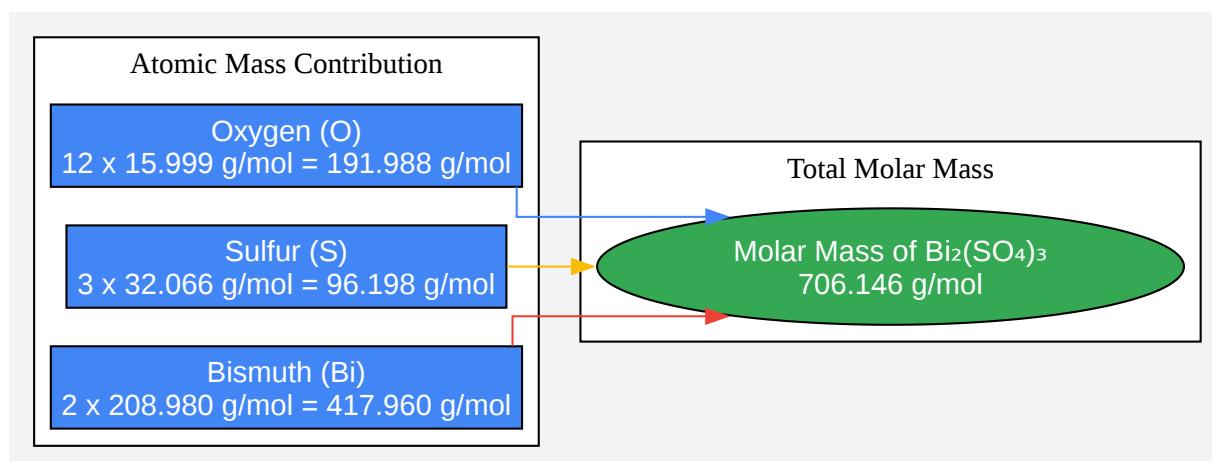
Data Presentation: Atomic Masses and Molar Mass Calculation

The following table summarizes the quantitative data required for and resulting from the molar mass calculation of $\text{Bi}_2(\text{SO}_4)_3$.

Element	Chemical Symbol	Number of Atoms	Standard Atomic Mass (g/mol)	Contribution to Molar Mass (g/mol)
Bismuth	Bi	2	208.980 ^{[6][7][8]} [9]	417.960
Sulfur	S	3	32.066 ^[2]	96.198
Oxygen	O	12	15.999 ^{[5][10][11]}	191.988
Total	$\text{Bi}_2(\text{SO}_4)_3$	17	706.146	

Mandatory Visualization: Calculation Workflow

The logical relationship for the molar mass calculation is depicted in the following diagram.



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Caption: Molar mass calculation workflow for $\text{Bi}_2(\text{SO}_4)_3$.

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